

AMG-208 Cellular Assay Application Notes and Protocols

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Compound of Interest

Compound Name: *Amg-208*

Cat. No.: *B1684691*

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Introduction

AMG-208 is a potent and selective small-molecule inhibitor of the c-Met receptor tyrosine kinase.^{[1][2]} At higher concentrations, it has also been shown to inhibit Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), another key receptor tyrosine kinase involved in angiogenesis.^{[1][2]} Dysregulation of the c-Met signaling pathway is implicated in the progression of numerous cancers, making it a prime target for therapeutic intervention. These application notes provide detailed protocols for cellular assays to evaluate the efficacy and mechanism of action of **AMG-208** in cancer cell lines.

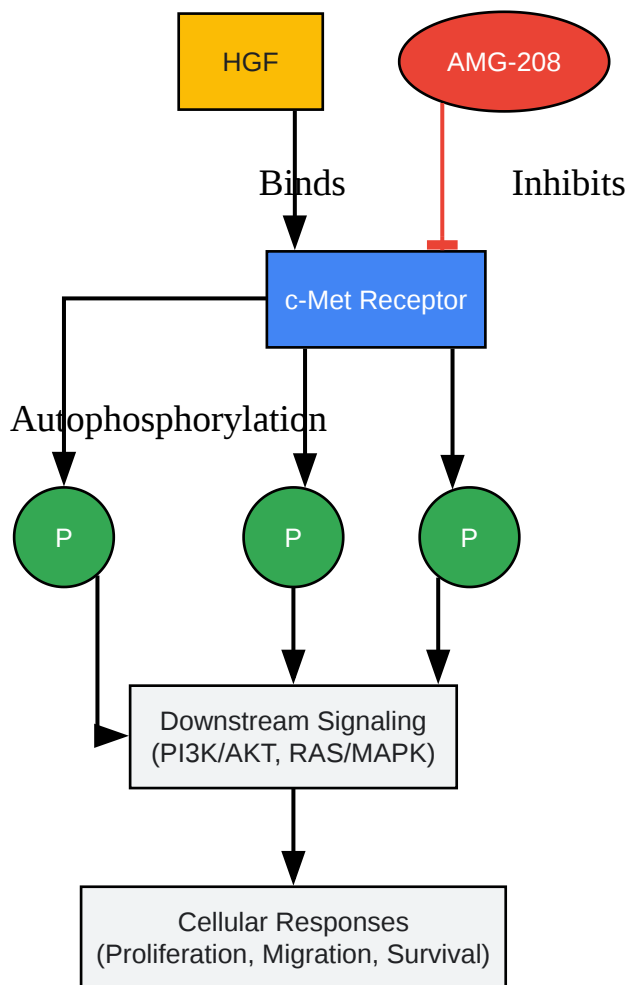
Data Presentation

The inhibitory activity of **AMG-208** is typically quantified by its half-maximal inhibitory concentration (IC₅₀). Below is a summary of reported IC₅₀ values for **AMG-208** against its primary and secondary targets.

Target	Assay Type	Cell Line/System	IC50 (nM)
c-Met (wild-type)	Cell-free kinase assay	N/A	5.2[1]
HGF-mediated c-Met phosphorylation	Cellular Assay	PC3 (Prostate Cancer)	46[3]
VEGFR2	Kinase Assay	N/A	112[1][2]

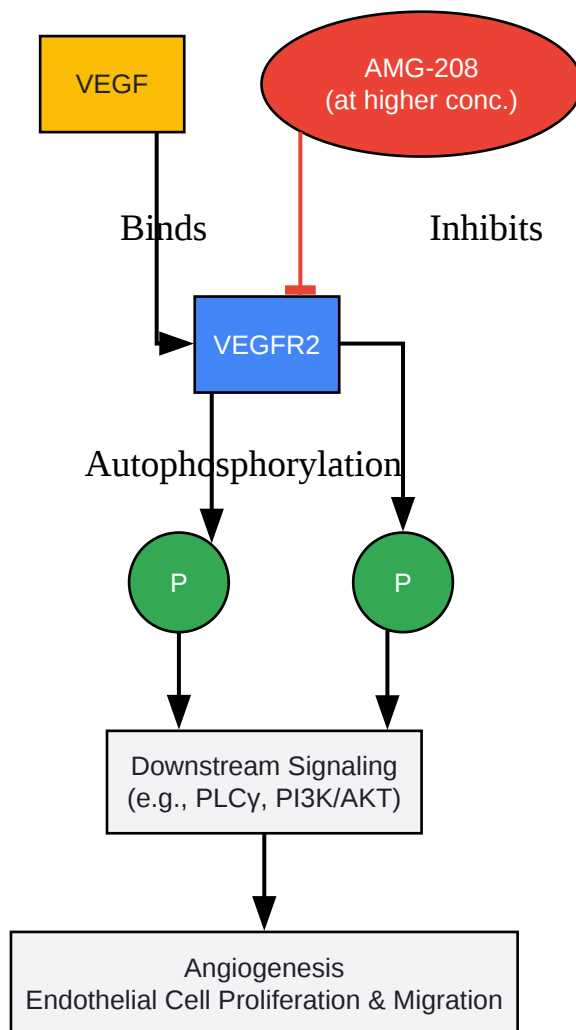
Signaling Pathways

To understand the mechanism of action of **AMG-208**, it is crucial to visualize its targets within their respective signaling cascades.



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Caption: c-Met Signaling Pathway Inhibition by **AMG-208**.

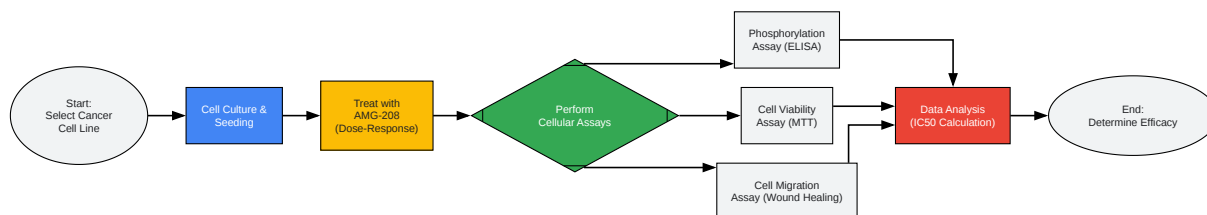


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Caption: VEGFR2 Signaling Pathway Inhibition by **AMG-208**.

Experimental Workflow

A typical workflow for evaluating the cellular effects of **AMG-208** is outlined below.



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References

- 1. A first-in-human study of AMG 208, an oral MET inhibitor, in adult patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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